

# Personal protective equipment for handling 1-Bromo-2-cyclohexylbenzene

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## Compound of Interest

Compound Name: 1-Bromo-2-cyclohexylbenzene

Cat. No.: B1337486

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## Essential Safety and Handling Guide for 1-Bromo-2-cyclohexylbenzene

This guide provides immediate, essential safety and logistical information for handling **1-Bromo-2-cyclohexylbenzene** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe handling, storage, and disposal of this chemical.

## Personal Protective Equipment (PPE) and Safety Precautions

While **1-Bromo-2-cyclohexylbenzene** is not classified as hazardous under the 2012 OSHA Hazard Communication Standard, adherence to standard laboratory safety protocols is crucial to minimize exposure and ensure a safe working environment.<sup>[1]</sup>

### Quantitative Data Summary

Property	Value	Source
Molecular Formula	C12H15Br	[2][3][4][5][6]
Molecular Weight	239.15 g/mol	[2][3][5]
Form	Liquid	[4]
Appearance	Clear colorless	[4]
Assay (GC)	≥96.0%	[4]
Refractive Index	1.5590-1.5640 @ 20°C	[4]

#### Recommended Personal Protective Equipment (PPE)

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles complying with OSHA's 29 CFR 1910.133 or European Standard EN166.[1]	To protect against potential splashes.
Skin Protection	Appropriate protective gloves and clothing to prevent skin exposure.[1] A lab coat should be worn.	To prevent direct contact with the skin.
Respiratory Protection	Use in a well-ventilated area. A NIOSH/MSHA approved respirator may be necessary if ventilation is inadequate or for spill response.	To avoid inhalation of any vapors.

## Operational and Disposal Plans

A systematic approach to handling and disposal is essential for laboratory safety and environmental compliance.

### Handling and Storage

- Engineering Controls: Work in a well-ventilated area, preferably within a chemical fume hood.[7]
- Handling Procedures: Avoid contact with skin, eyes, or clothing.[1] Do not ingest or inhale.[1] Wash hands thoroughly after handling.
- Storage Conditions: Keep containers tightly closed in a dry, cool, and well-ventilated place.[1] [7] Store away from heat and sources of ignition.[1]

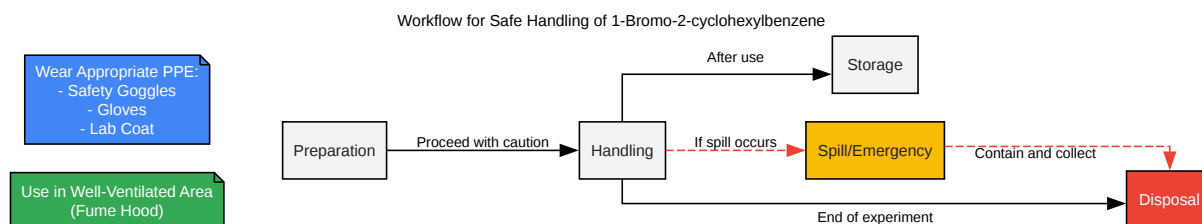
### Spill and Emergency Procedures

- Spill Cleanup: For spills, sweep up and shovel the material into suitable containers for disposal.[1] Absorb liquid spills with an inert material (e.g., vermiculite, sand).
- First-Aid Measures:
  - Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[1]
  - Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. Get medical attention if symptoms occur.[1]
  - Inhalation: Remove to fresh air. Get medical attention if symptoms occur.[1]
  - Ingestion: Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur.[1]

### Disposal Plan

- Waste Classification: Chemical waste generators must determine whether a discarded chemical is classified as hazardous waste.[1]
- Disposal Method: Dispose of contents and container to an approved waste disposal plant.[8] Do not release into the environment.[9] All waste materials should be collected in a clearly labeled, sealed, and appropriate container and disposed of through an approved hazardous waste disposal facility.[10]

# Workflow for Safe Handling of 1-Bromo-2-cyclohexylbenzene



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Caption: Workflow for the safe handling of **1-Bromo-2-cyclohexylbenzene**.

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